

Improving the stability of 2-Methoxybenzenesulfonyl chloride in solution

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Compound of Interest

Compound Name: 2-Methoxybenzenesulfonyl chloride

Cat. No.: B167664

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Technical Support Center: 2-Methoxybenzenesulfonyl Chloride

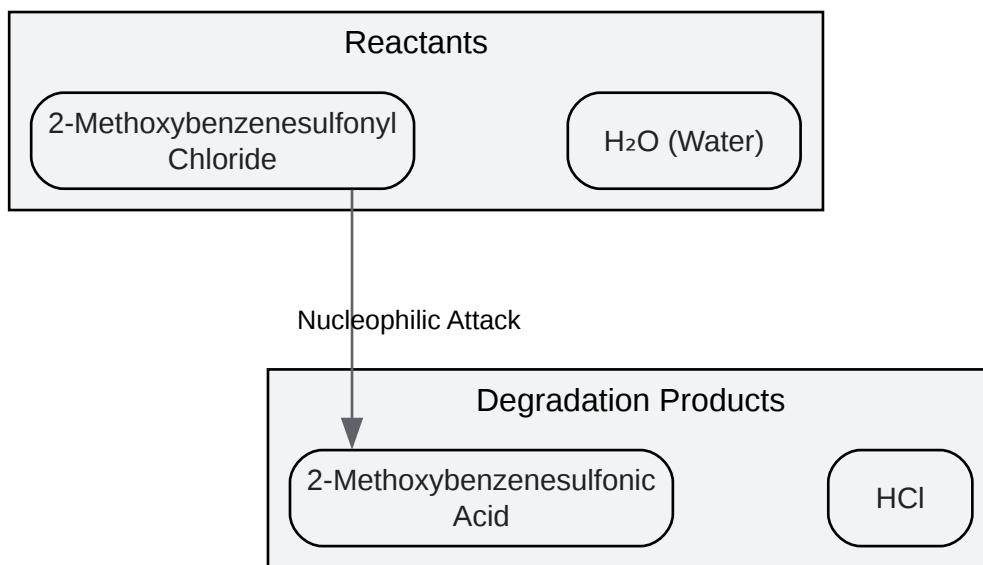
Welcome to the technical support guide for **2-Methoxybenzenesulfonyl Chloride** (CAS 10130-87-7). This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the stability of this reagent in solution. Our goal is to provide not just protocols, but the underlying scientific principles to empower you to make informed decisions during your experiments.

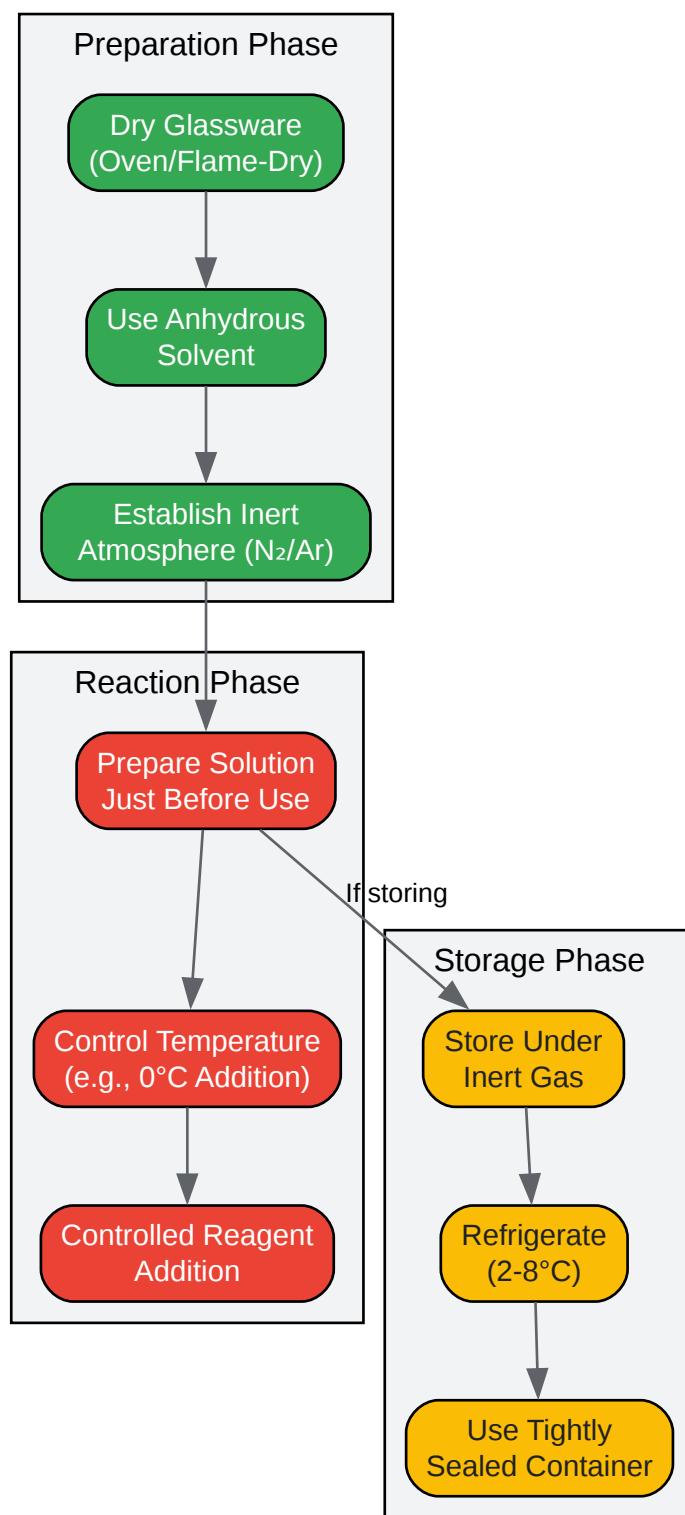
Frequently Asked Questions (FAQs)

Q1: What is the primary cause of 2-Methoxybenzenesulfonyl chloride degradation in solution?

The principal degradation pathway for **2-Methoxybenzenesulfonyl chloride**, like other sulfonyl chlorides, is hydrolysis.^{[1][2][3][4]} The sulfur atom in the sulfonyl chloride group is highly electrophilic and susceptible to nucleophilic attack by water. This reaction results in the formation of the corresponding 2-methoxybenzenesulfonic acid and hydrochloric acid, rendering the reagent inactive for its intended sulfonylation reactions.^[5] The presence of the methoxy group on the benzene ring can influence the rate of this hydrolysis compared to unsubstituted benzenesulfonyl chloride.^[6]

Here is a diagram illustrating the hydrolysis pathway:



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Sources

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